

# "Ethyl 2-methylthiazole-5-carboxylate" CAS number and safety information

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## Compound of Interest

Compound Name:	<i>Ethyl 2-methylthiazole-5-carboxylate</i>
Cat. No.:	B1316469

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## An In-depth Technical Guide to Ethyl 2-methylthiazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-methylthiazole-5-carboxylate**, including its chemical identity, safety information, physicochemical properties, synthesis protocols, and known biological activities. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

## Chemical Identity and Properties

**Ethyl 2-methylthiazole-5-carboxylate** is a heterocyclic compound belonging to the thiazole class. Its unique structural features make it a valuable building block in medicinal chemistry and materials science.

CAS Number: 79836-78-5

Molecular Formula: C<sub>7</sub>H<sub>9</sub>NO<sub>2</sub>S

Molecular Weight: 171.22 g/mol

IUPAC Name: ethyl 2-methyl-1,3-thiazole-5-carboxylate

The following table summarizes the key quantitative data for **Ethyl 2-methylthiazole-5-carboxylate**.

Property	Value	Source
CAS Number	79836-78-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub> S	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	171.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Physical Form	Solid	
Boiling Point	88 - 90 °C at 5 mmHg	
242.127 °C at 760 mmHg (Predicted)	[4]	
Density	1.198 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
pKa	1.61 ± 0.10 (Predicted)	<a href="#">[2]</a>
InChIKey	ORCQTMZHDQSNOJ- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	CCOC(=O)C1=CN=C(S1)C	<a href="#">[1]</a>

## Safety Information

It is imperative to handle **Ethyl 2-methylthiazole-5-carboxylate** with appropriate safety precautions in a laboratory setting. The following information is based on available safety data sheets.

Signal Word: Warning

Pictograms: GHS07: Exclamation Mark

Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

## Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.[2]
- P362+P364: Take off contaminated clothing and wash it before reuse.[2]

Storage: Store in a well-ventilated place. Keep cool. Recommended storage temperature is 2-8°C.[2]

## Experimental Protocols: Synthesis

A common method for the synthesis of **Ethyl 2-methylthiazole-5-carboxylate** is through the Hantzsch thiazole synthesis. The following is a representative protocol.

Reaction: Thioacetamide + Ethyl 2-chloro-3-oxobutanoate → **Ethyl 2-methylthiazole-5-carboxylate**

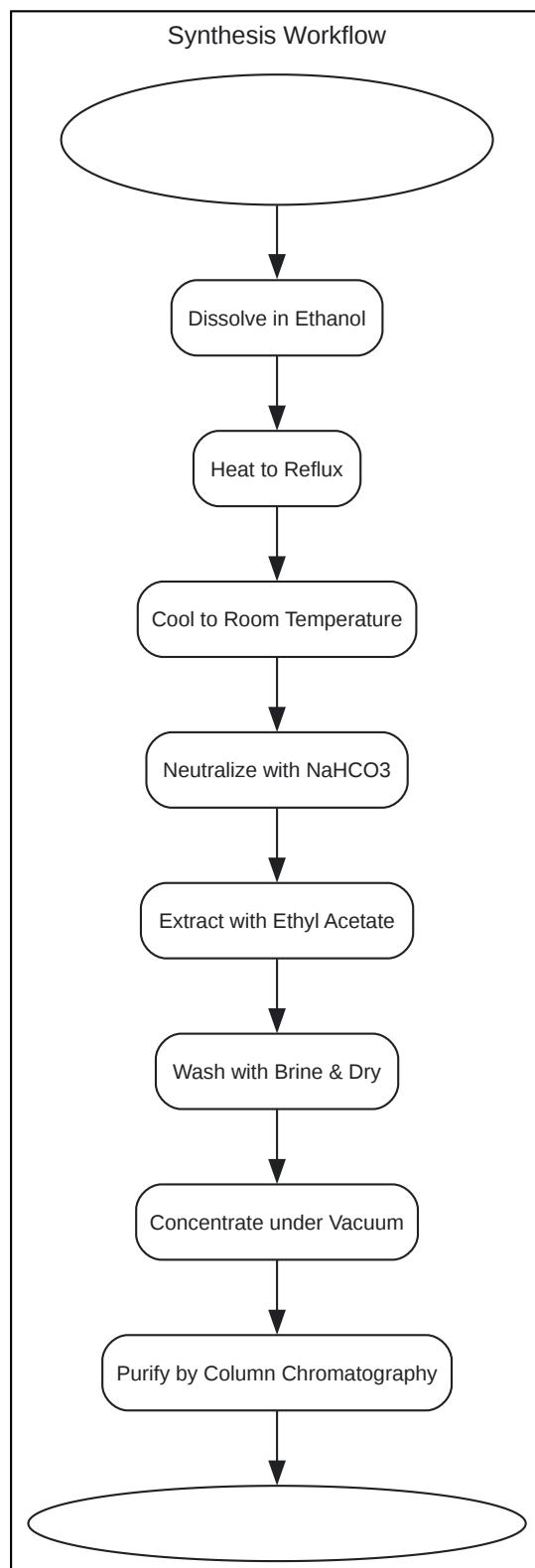
## Materials:

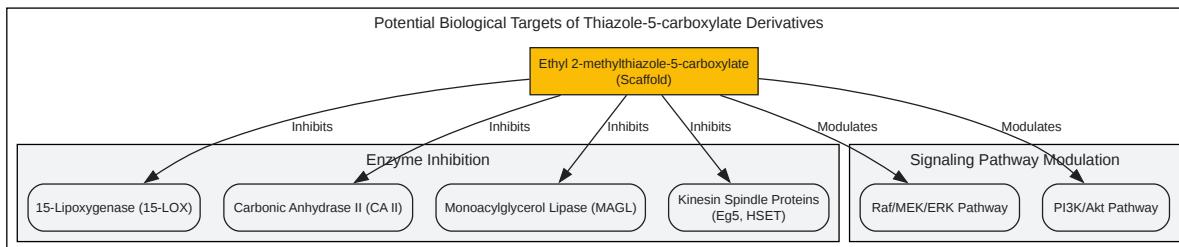
- Thioacetamide
- Ethyl 2-chloro-3-oxobutanoate
- Ethanol (or other suitable solvent)
- Sodium bicarbonate (or other mild base)
- Ethyl acetate

- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

**Procedure:**

- Dissolve equimolar amounts of thioacetamide and ethyl 2-chloro-3-oxobutanoate in ethanol.
- Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography to yield pure **Ethyl 2-methylthiazole-5-carboxylate**.





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